

Application Notes and Protocols for Measuring Copper Levels Following DPM-1001 Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DPM-1001

Cat. No.: B607195

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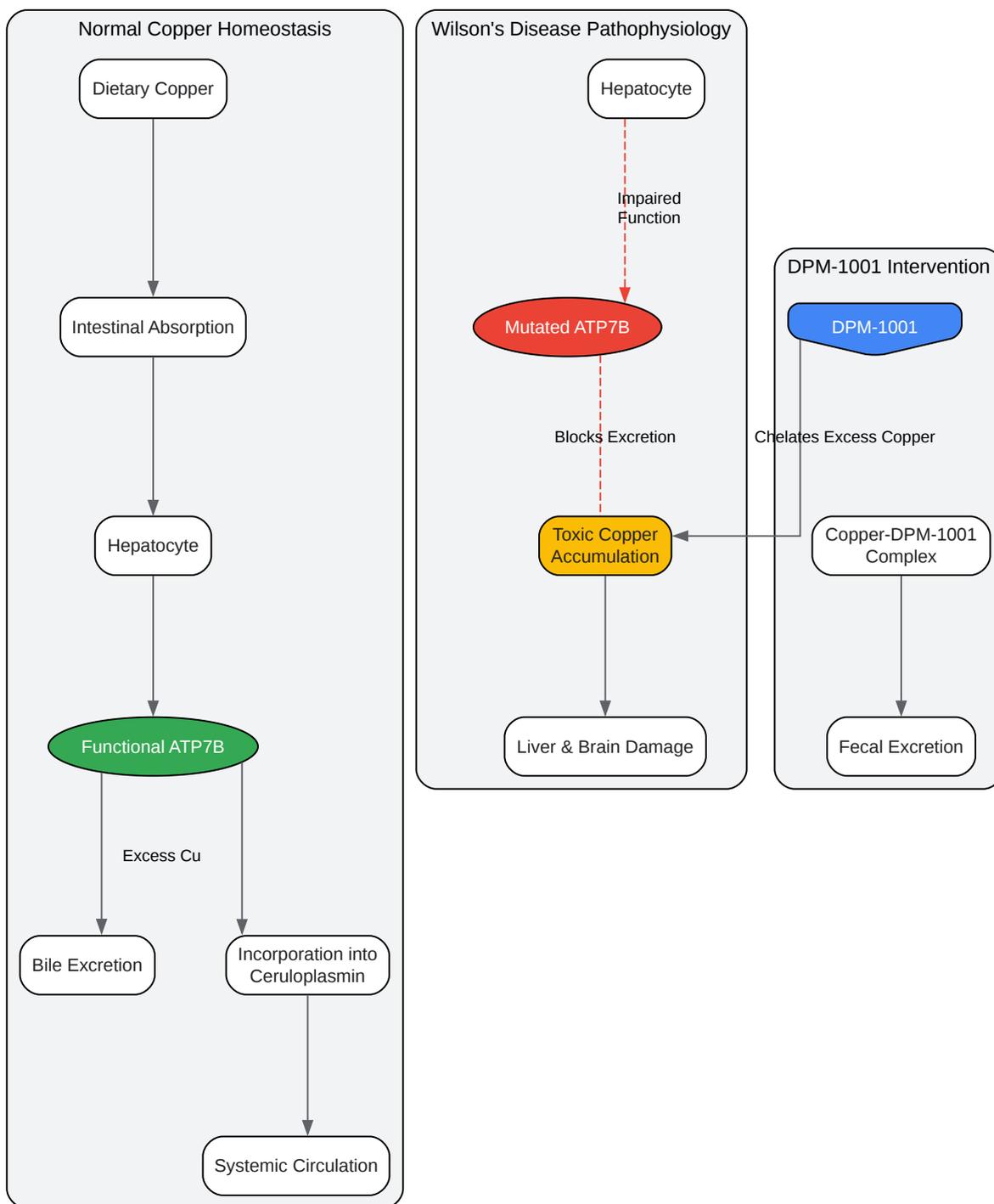
Introduction

DPM-1001 is an orally bioavailable, potent, and highly selective copper chelator developed for the treatment of diseases associated with copper overload, most notably Wilson's disease.[1][2] Wilson's disease is a rare genetic disorder caused by mutations in the ATP7B gene, which impairs the body's ability to excrete excess copper, leading to its toxic accumulation in the liver, brain, and other organs.[1][2][3] **DPM-1001** has demonstrated the ability to lower copper levels in both the liver and brain in preclinical models, promoting its excretion via feces.[1][2][3]

These application notes provide detailed protocols for the quantitative and qualitative measurement of copper in biological samples, specifically liver and brain tissue, following treatment with **DPM-1001**. The methodologies are based on the techniques used in the key preclinical studies of **DPM-1001** in the toxic milk (tx) mouse model of Wilson's disease.

Mechanism of Action of DPM-1001

DPM-1001, chemically identified as methyl 4-[7-hydroxy-10,13-dimethyl-3-({4-[(pyridin-2-ylmethyl)amino]butyl}amino)hexadecahydro-1H-cyclopenta[a]phenanthren-17-yl] pentanoate, utilizes a specific structural component, the N¹-(pyridin-2-ylmethyl)butane-1,4-diamine tail, for copper chelation.[1] A steroid moiety of the molecule confers its high selectivity for copper.[1][3] By binding to excess copper, **DPM-1001** forms a complex that is then excreted from the body, thereby reducing copper-induced cellular toxicity.[1][2][3]



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Caption: Mechanism of **DPM-1001** in Wilson's Disease.

Data Presentation: Efficacy of DPM-1001 in a Mouse Model

The following tables summarize the quantitative data on copper levels in liver and brain tissues from the preclinical study of **DPM-1001** in the toxic milk (tx) mouse model of Wilson's disease. Data were obtained by Inductively Coupled Plasma Mass Spectrometry (ICP-MS).

Table 1: Copper Levels in Liver Tissue

Treatment Group	Copper Concentration ($\mu\text{g/g}$ dry weight)
Wild-Type (Control)	~ 25
Toxic Milk (tx) Mouse (Saline)	~ 250
Toxic Milk (tx) Mouse + DPM-1001	~ 100

Data are approximated from graphical representations in Krishnan et al., Genes & Development, 2018.[\[1\]](#)[\[4\]](#)

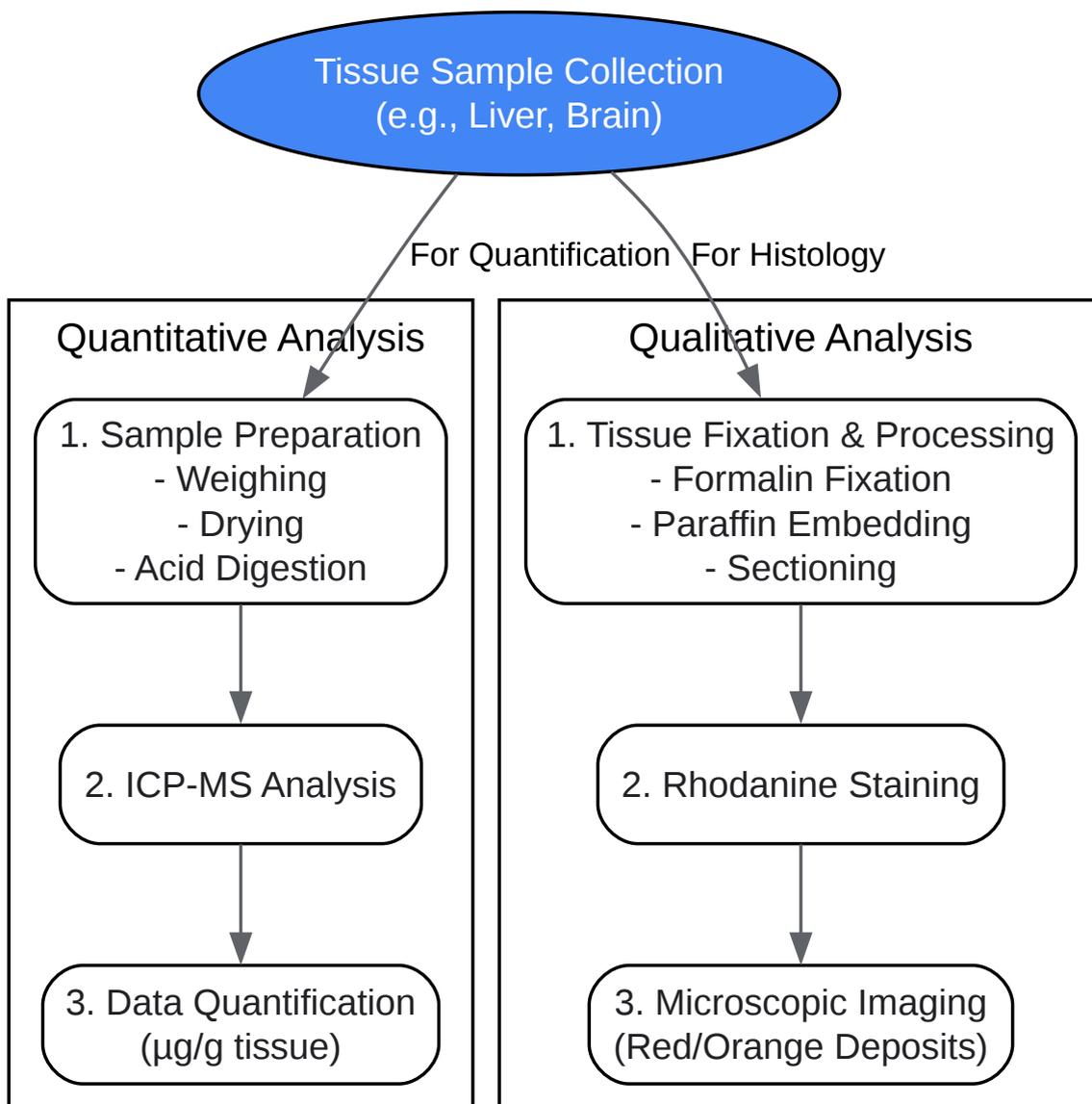
Table 2: Copper Levels in Brain Tissue

Treatment Group	Copper Concentration ($\mu\text{g/g}$ dry weight)
Wild-Type (Control)	~ 5
Toxic Milk (tx) Mouse (Saline)	~ 12.5
Toxic Milk (tx) Mouse + DPM-1001	~ 7.5

Data are approximated from graphical representations in Krishnan et al., Genes & Development, 2018.[\[1\]](#)[\[4\]](#)

Experimental Protocols

Two primary methods are recommended for assessing copper levels in tissues following **DPM-1001** treatment: quantitative analysis using ICP-MS and qualitative histological analysis using rhodanine staining.



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References

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- 2. researchgate.net [researchgate.net]
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